

Formylhydrazine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Formylhydrazine*

Cat. No.: *B046547*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not replace a formal risk assessment or the guidance of a qualified safety professional. Always consult the most current Safety Data Sheet (SDS) and relevant institutional and regulatory guidelines before handling **formylhydrazine**.

Introduction

Formylhydrazine (CAS No. 624-84-0), also known as formic acid hydrazide, is a versatile intermediate used in the synthesis of various heterocyclic compounds, including triazoles and tetrazoles, which are significant in drug development and other chemical industries.^[1] However, its structural similarity to other hydrazine derivatives necessitates a thorough understanding and strict adherence to safety and handling precautions due to its potential toxicity and reactivity. This guide provides an in-depth overview of the known hazards of **formylhydrazine** and detailed recommendations for its safe handling, storage, and emergency management.

Physicochemical and Toxicological Properties

A clear understanding of the fundamental properties of **formylhydrazine** is the first step in ensuring its safe use.

Physicochemical Data

Property	Value	Reference(s)
Molecular Formula	CH4N2O	[2]
Molecular Weight	60.06 g/mol	[2]
Appearance	White to yellow crystalline solid or flakes	[2][3]
Melting Point	51 - 58 °C (123.8 - 136.4 °F)	[4]
Boiling Point	90 °C (194 °F) at 0.7 mmHg	[2]
Flash Point	112 °C (233.6 °F)	[4]
Solubility	Soluble in water, ethanol, ether, and chloroform	[2][3]
Hygroscopicity	Hygroscopic (absorbs moisture from the air)	[1][3]

Toxicological Data

Formylhydrazine is classified as a hazardous substance and is a suspected carcinogen.[1]

Acute exposure can cause irritation to the skin, eyes, and respiratory tract.[1]

Hazard Classification	Description	Reference(s)
Acute Oral Toxicity	Category 4	[4]
Acute Dermal Toxicity	Category 4	[4]
Acute Inhalation Toxicity	Category 4 (Dusts and Mists)	[4]
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	[4]
Serious Eye Damage/Irritation	Category 2 (Causes serious eye irritation)	[4]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	[4]
Carcinogenicity	Suspected carcinogen based on animal studies and structural similarity to other carcinogenic hydrazine derivatives. Administration of formylhydrazine in drinking water induced lung tumors in mice.	[1][3]

Hazard Identification and Risk Assessment

A thorough risk assessment should be conducted before any work with **formylhydrazine** begins. This involves identifying potential hazards and evaluating the risks associated with the planned procedures.

Primary Hazards

- Toxicity: Harmful if swallowed, in contact with skin, or inhaled.[1][4]
- Irritation: Causes skin, eye, and respiratory irritation.[1][4]
- Carcinogenicity: Suspected human carcinogen.[1]

- **Reactivity:** Stable under normal conditions but is sensitive to moisture.[\[1\]](#)[\[3\]](#) It is incompatible with strong oxidizing agents and strong bases.[\[4\]](#)
- **Flammability:** Flammable, with a flash point of 112 °C.[\[4\]](#)

Safe Handling and Personal Protective Equipment (PPE)

Strict adherence to safe handling procedures and the use of appropriate personal protective equipment are crucial to minimize exposure.

Engineering Controls

- **Ventilation:** All work with **formylhydrazine** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[5\]](#)
- **Eyewash Stations and Safety Showers:** Eyewash stations and safety showers must be readily accessible in the immediate work area.[\[4\]](#)

Personal Protective Equipment (PPE)

PPE Category	Specification	Reference(s)
Eye/Face Protection	Chemical safety goggles or a face shield.	[4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.	[4]
Respiratory Protection	A NIOSH/MSHA-approved respirator is required if working outside of a fume hood or if dusts/aerosols may be generated.	[4]

Storage and Disposal

Proper storage and disposal are critical to prevent accidents and environmental contamination.

Storage

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong bases.^{[1][4]}
- Keep containers tightly closed to prevent moisture absorption.^[1]
- Store in a designated, labeled area.

Disposal

- Dispose of **formylhydrazine** and any contaminated materials as hazardous waste in accordance with all local, state, and federal regulations.
- Do not dispose of down the drain or in regular trash.

Emergency Procedures

Preparedness for potential emergencies is a key component of a comprehensive safety plan.

First-Aid Measures

Exposure Route	First-Aid Procedure	Reference(s)
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	[4]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing. Seek medical attention.	[4]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.	[4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.	[6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or appropriate foam.[4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

Accidental Release Measures

- Personal Precautions: Evacuate personnel from the area. Wear appropriate PPE, including respiratory protection.

- **Containment and Cleaning:** For solid spills, carefully sweep up the material to avoid generating dust and place it in a suitable, labeled container for disposal. For liquid spills, absorb with an inert material and place in a container for disposal.
- **Environmental Precautions:** Prevent the spill from entering drains or waterways.

Experimental Protocols

Detailed and specific experimental protocols are essential for ensuring safety and reproducibility. The following are generalized protocols that should be adapted to specific laboratory conditions and procedures.

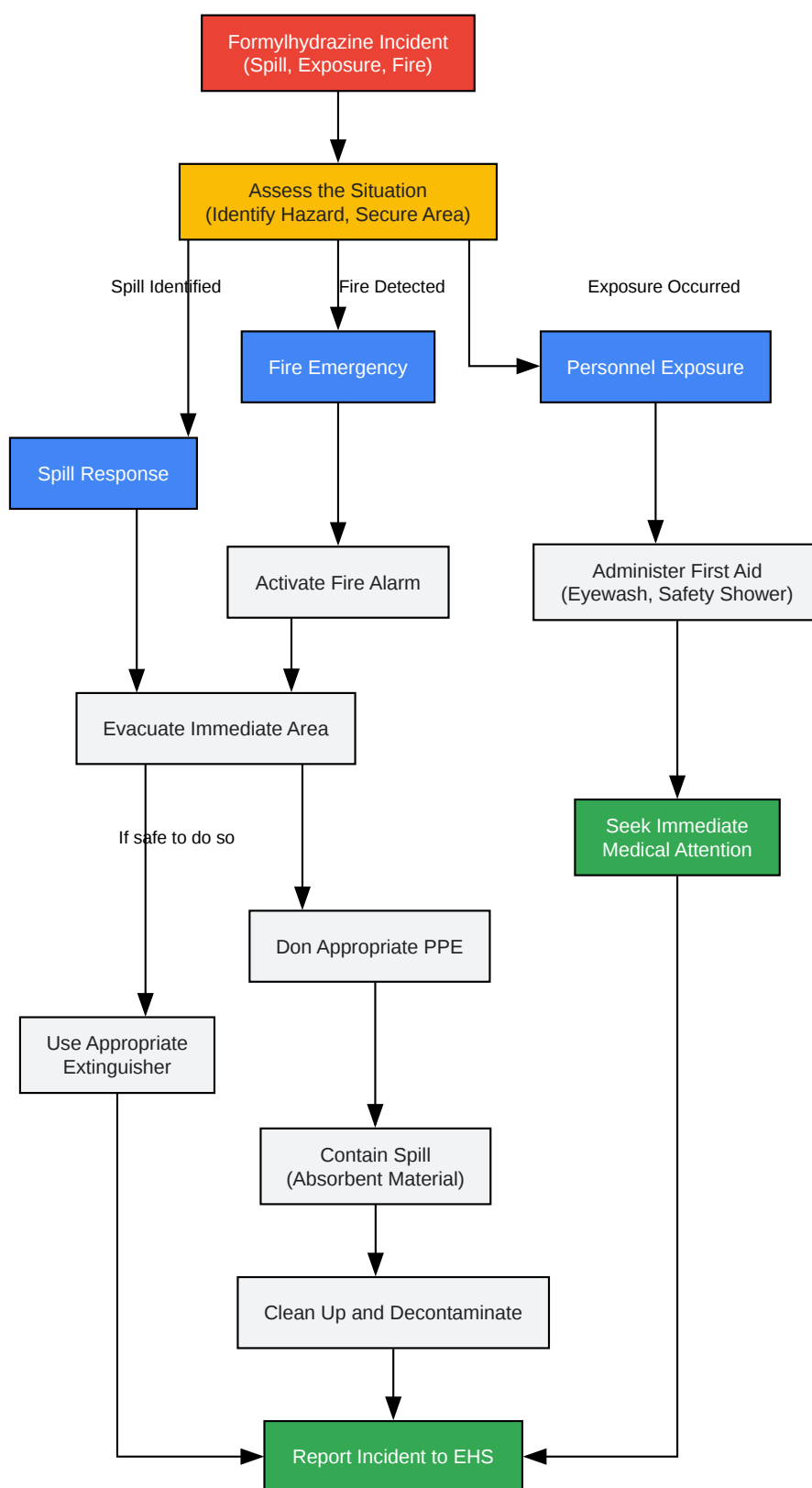
Protocol for a General Handling and Weighing Procedure

- **Preparation:**
 - Ensure the chemical fume hood is certified and functioning correctly.
 - Don all required PPE (lab coat, gloves, safety goggles).
 - Designate a specific area within the fume hood for handling **formylhydrazine**.
 - Prepare all necessary equipment (spatula, weighing paper/boat, container for the weighed compound) within the fume hood.
- **Handling:**
 - Retrieve the **formylhydrazine** container from its storage location.
 - Open the container slowly inside the fume hood.
 - Carefully dispense the desired amount of **formylhydrazine** onto the weighing paper/boat using a clean spatula.
 - Avoid generating dust. If any dust is generated, ensure it is contained within the fume hood.

- Post-Handling:
 - Securely close the **formylhydrazine** container.
 - Clean any minor spills within the fume hood immediately using appropriate procedures.
 - Decontaminate the spatula and any other reusable equipment.
 - Dispose of weighing paper and any other contaminated disposable materials in the designated hazardous waste container.
 - Wipe down the work surface in the fume hood.
 - Remove PPE in the correct order to avoid self-contamination and dispose of gloves in the hazardous waste.
 - Wash hands thoroughly with soap and water.

Visualizations

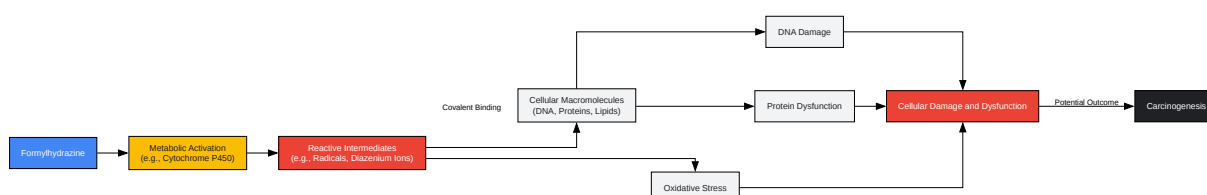
Emergency Response Workflow



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Caption: Emergency response workflow for incidents involving **formylhydrazine**.

Plausible Metabolic Toxicity Pathway



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Caption: A plausible metabolic pathway for **formylhydrazine**-induced toxicity.

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